

# Thioformaldehyde (H<sub>2</sub>CS): A Key Biomarker in Astrochemical Environments

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Compound of Interest		
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A Technical Guide for Researchers and Scientists

**Thioformaldehyde** (H<sub>2</sub>CS), the sulfur analog of formaldehyde, is an increasingly important molecule in the field of astrochemistry. Its detection in a variety of interstellar environments, from dense molecular clouds to protoplanetary disks, provides a unique probe into the chemical and physical conditions of these regions. As a simple organosulfur molecule, H<sub>2</sub>CS is considered a potential precursor to more complex organic molecules, making it a significant biomarker in the search for the origins of life. This technical guide provides an in-depth overview of **thioformaldehyde**'s role as an astrochemical biomarker, detailing its detection, formation and destruction pathways, and observed abundances.

## **Detection and Spectroscopic Properties**

**Thioformaldehyde** was first detected in the interstellar medium (ISM) through observations of its  $2_{11} \leftarrow 2_{12}$  transition in absorption towards Sagittarius B2.[1][2] Since then, numerous rotational and ro-vibrational transitions of H<sub>2</sub>CS and its isotopologues have been observed in various astronomical sources.[2][3] Laboratory spectroscopy has been crucial in providing accurate transition frequencies for these astronomical searches.[4][5][6]

The primary method for detecting H<sub>2</sub>CS in the ISM is through rotational spectroscopy at millimeter and submillimeter wavelengths. The molecule's significant dipole moment (1.6491 D) results in strong rotational transitions, particularly the R-branch transitions ( $\Delta J = +1$ ,  $\Delta Ka = 0$ ).



Experimental Protocol: Rotational Spectroscopy of **Thioformaldehyde** 

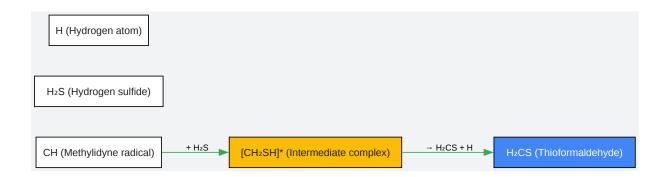
- Source Generation: **Thioformaldehyde** is a transient species and is typically produced in the laboratory via pyrolysis of a stable precursor, such as trimethylene sulfide, at temperatures around 680°C.[4] The resulting gas is then introduced into a long-path absorption cell.
- Spectrometer Setup: A frequency-modulated spectrometer is used to scan a range of frequencies. This involves a microwave synthesizer that generates a fundamental frequency, which is then multiplied to reach the desired millimeter or submillimeter wavelengths.[4]
- Detection: The radiation passes through the absorption cell containing the H<sub>2</sub>CS gas. The
  absorption of radiation at specific frequencies corresponding to the rotational transitions of
  H<sub>2</sub>CS is detected by a sensitive detector, such as a liquid-helium-cooled InSb hot-electron
  bolometer.
- Data Analysis: The observed transition frequencies are then fitted to a Hamiltonian model to
  determine the molecule's precise rotational constants and other spectroscopic parameters.
   [5][6] These laboratory-derived parameters are essential for accurately identifying and
  analyzing H<sub>2</sub>CS signals from astronomical sources.

# **Formation and Destruction Pathways**

The formation of **thioformaldehyde** in the interstellar medium is thought to be dominated by gas-phase reactions.[7][8] One of the key proposed formation routes is the neutral-neutral reaction between the methylidyne radical (CH) and hydrogen sulfide (H<sub>2</sub>S).[9]

Proposed Gas-Phase Formation Pathway of H2CS:





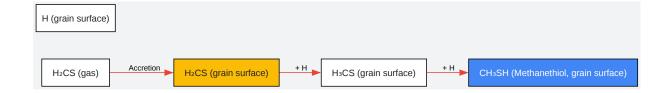
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Caption: Gas-phase formation of thioformaldehyde.

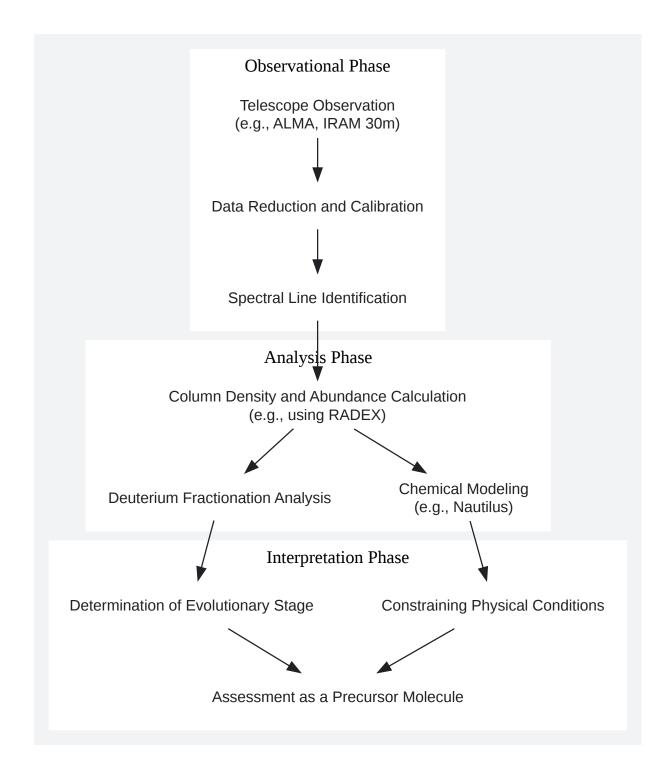
Conversely, the destruction of H<sub>2</sub>CS is believed to be significantly influenced by surface chemistry on interstellar dust grains.[7][8] At the low temperatures found in molecular clouds, H<sub>2</sub>CS molecules can freeze out onto the surfaces of these grains. Once on the surface, they can be hydrogenated to form methanol (CH<sub>3</sub>OH) or react with other species.

Proposed Destruction Pathway of H2CS on Grain Surfaces:









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